

Comparative Analysis of CAY10502: A Potent cPLA2 α Inhibitor

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Compound of Interest

Compound Name: CAY10502

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparative analysis of **CAY10502**, a potent inhibitor of cytosolic phospholipase A2 α (cPLA2 α), with other notable inhibitors of the same enzyme. Experimental data, detailed protocols, and pathway visualizations are presented to offer an objective performance comparison for research and drug development applications.

Introduction to cPLA2 α and its Inhibition

Cytosolic phospholipase A2 α (cPLA2 α) is a key enzyme in the inflammatory cascade. It specifically hydrolyzes the sn-2 position of membrane phospholipids, leading to the release of arachidonic acid. This arachidonic acid is then metabolized into various pro-inflammatory eicosanoids, including prostaglandins and leukotrienes. Given its central role in inflammation, cPLA2 α is a significant therapeutic target for a range of inflammatory diseases.

CAY10502 has been identified as a highly potent inhibitor of cPLA2 α . This guide will compare its inhibitory activity (IC50 values) against other well-characterized cPLA2 α inhibitors.

Quantitative Comparison of cPLA2 α Inhibitor IC50 Values

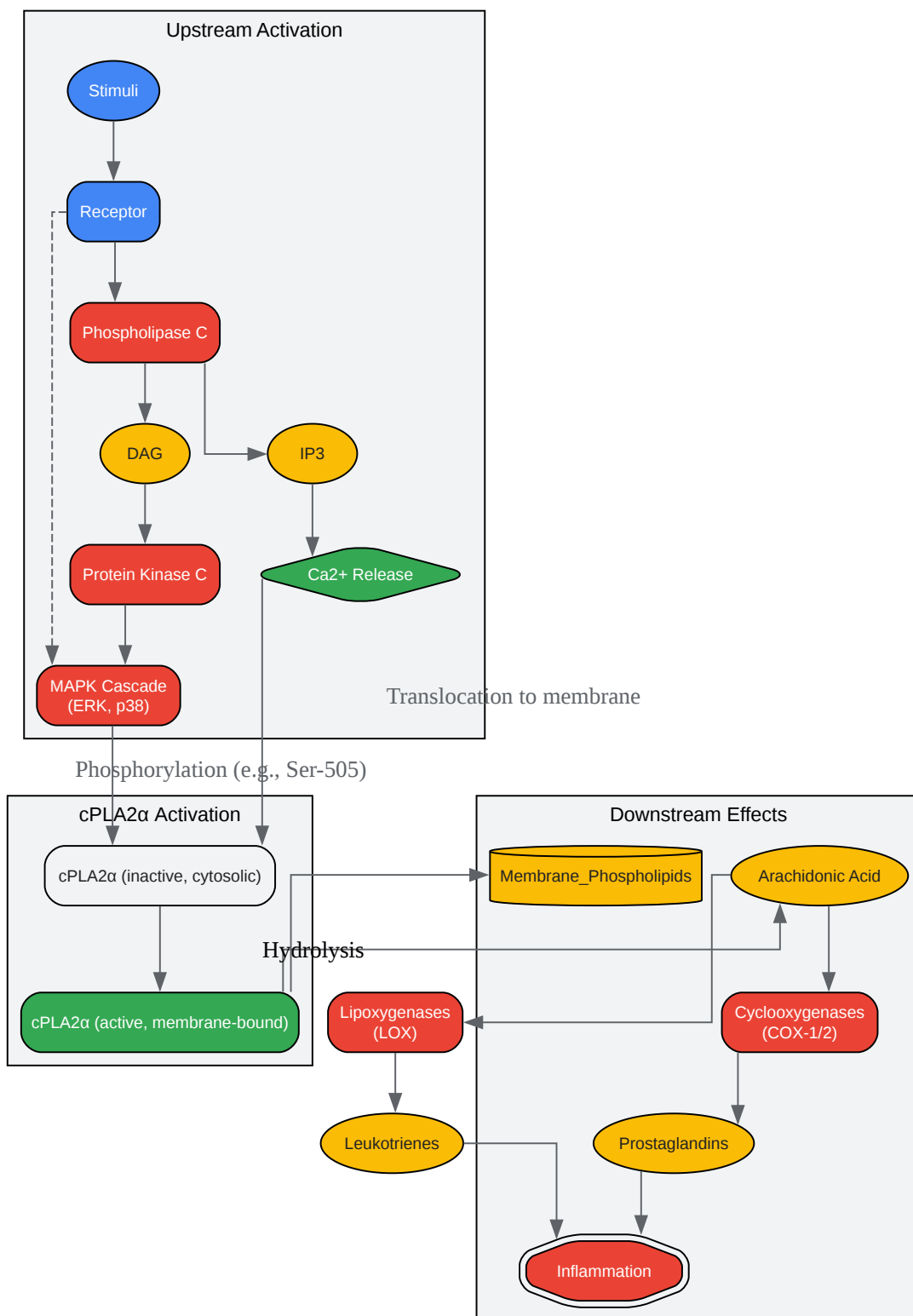
The following table summarizes the half-maximal inhibitory concentration (IC50) values of **CAY10502** and other selected cPLA2 α inhibitors. Lower IC50 values indicate higher potency.

Inhibitor	Target	IC50 Value	Assay Conditions / Notes
CAY10502	cPLA2 α	4.3 nM	Purified human platelet enzyme[1]
Pyrrophenone	cPLA2 α	4.2 nM	Isolated enzyme[2][3][4]
WAY-196025	cPLA2 α	12 nM	LTB4 inhibition in a cellular assay[5][6][7]
AVX001	cPLA2 α	120 nM	In vitro activity[1][8]
AVX002	cPLA2 α	~710-900 nM	Cellular assay (IL-1 β -induced AA release)[9][10]

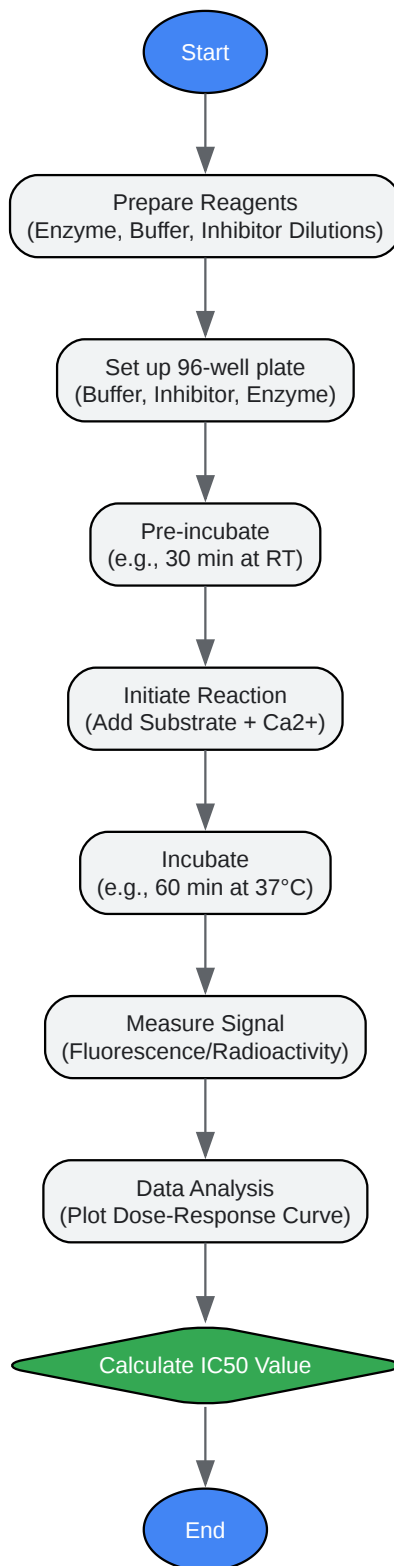
Signaling Pathway of cPLA2 α

The activation of cPLA2 α is a critical step in the production of inflammatory mediators. The following diagram illustrates the key signaling events leading to cPLA2 α activation and its downstream effects.

cPLA2 α Signaling Pathway



General Workflow for IC50 Determination

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